

An In-Depth Technical Guide to Iodoethane-1-D1

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Compound of Interest

Compound Name: Iodoethane-1-D1

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This technical guide provides a comprehensive overview of **iodoethane-1-d1**, a deuterated isotopologue of iodoethane, intended for researchers, scientists, and professionals in drug development. This document details its chemical properties, and potential synthetic approaches, and presents data in a structured format.

Chemical Properties and Identification

Iodoethane-1-d1, also known as [1-²H₁]ethyl iodide, is a valuable isotopically labeled compound used in various research applications, including mechanistic studies and as a tracer. [1] The incorporation of a deuterium atom at the first position provides a means to track the molecule's fate in chemical reactions and biological systems.

Summary of Quantitative Data

Property	Value	Source(s)
Molecular Weight	156.97 g/mol	[1][2]
Monoisotopic Mass	156.94987 Da	
Chemical Formula	C ₂ H ₄ DI	[1]
CAS Number	3652-81-1	[1][2]
Isotopic Enrichment	≥98 atom % D	[2]
Appearance	Colorless liquid	[3]
Storage	Room temperature, protected from light, moisture, and air	[2][3]

Synonyms:

- [1-²H₁]Ethyl iodide[1]
- 1-Iodoethane-d[1]
- 1-Iodoethane-1-d[1]
- Ethyl iodide-1-d[1]
- Ethyl-1-d1 iodide[1]
- 1-deuterio-1-iodoethane

Experimental Protocols: Synthesis

A standard method for the preparation of iodoalkanes involves the reaction of the corresponding alcohol with a source of iodine, such as phosphorus triiodide (PI₃). Phosphorus triiodide is often generated in situ from red phosphorus and iodine.[4] To synthesize **iodoethane-1-d1**, this procedure would be adapted using ethanol-1-d1 as the starting material.

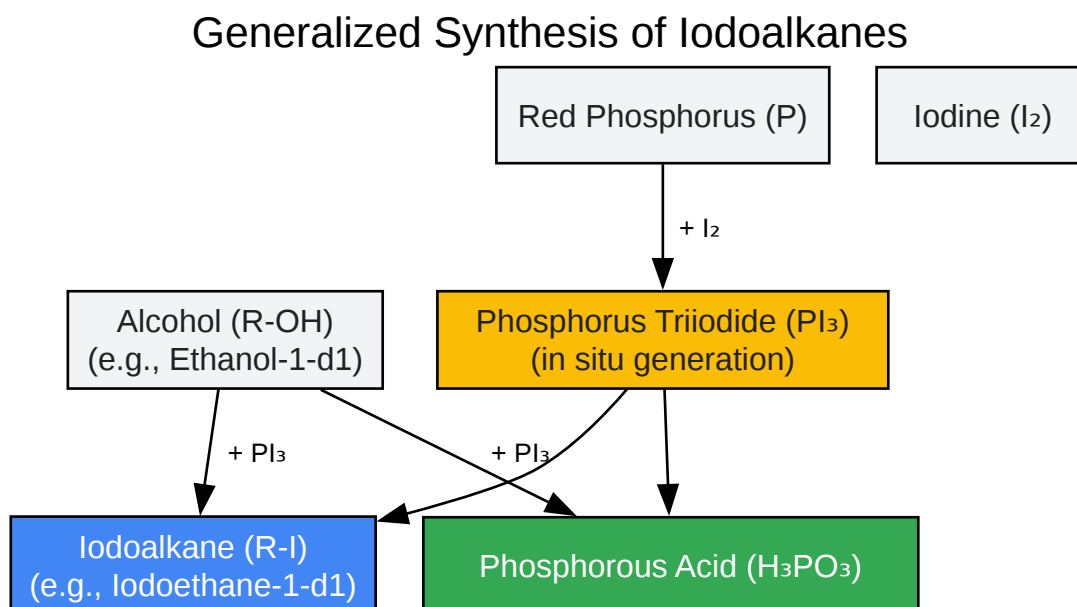
General Protocol for the Synthesis of Iodoethane from Ethanol:

- **Reaction Setup:** In a round-bottomed flask fitted with a reflux condenser, place red phosphorus and ethanol.[4]
- **Addition of Iodine:** Add powdered iodine in small portions to the flask while monitoring the reaction, as it is exothermic.[4]
- **Reflux:** After the addition of iodine is complete, allow the mixture to stand and then heat it on a water bath to drive the reaction to completion.[4]
- **Work-up:** The resulting iodoethane is then purified through distillation and washing steps to remove unreacted starting materials and byproducts.[4]

For the synthesis of **iodoethane-1-d1**, ethanol-1-d1 would be substituted for ethanol in the above procedure. The other reagents would remain the same.

Visualization of Synthetic Pathway

The following diagram illustrates the general synthetic pathway for the production of iodoalkanes from alcohols, which is applicable for the synthesis of **iodoethane-1-d1**.



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Generalized synthesis of iodoalkanes.

Stability and Storage

Iodoethane-1-d1 is a stable compound but can discolor upon exposure to light.[3] It is incompatible with strong bases, magnesium, and strong oxidizing agents.[3] For long-term storage, it is recommended to keep the compound at room temperature, protected from light, moisture, and air.[2][3] It is also advised to re-analyze the chemical purity of the compound after three years of storage.[2]

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